

# Ethyl Cinnamate: A Comprehensive Technical Guide to Safety, Toxicity, and Handling

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## Compound of Interest

Compound Name: Ethyl Cinnamate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, toxicity, and handling of **ethyl cinnamate**. The information is compiled from various safety data sheets and scientific literature to ensure a comprehensive resource for laboratory and research applications.

## Chemical and Physical Properties

**Ethyl cinnamate** is an ester of cinnamic acid and ethanol, naturally present in the essential oil of cinnamon.<sup>[1]</sup> It is characterized by a fruity and balsamic odor.<sup>[1]</sup>

Property	Value	Source
Chemical Formula	C <sub>11</sub> H <sub>12</sub> O <sub>2</sub>	[2][3][4]
Molecular Weight	176.21 g/mol	[2][3][4]
CAS Number	103-36-6	[2][3][5]
Appearance	Colorless to pale yellow liquid	[2][3][4]
Boiling Point	271-273°C	[2][4]
Melting Point	6.5 - 7.5°C	[6]
Flash Point	>93.3°C to 135°C	[2][7]
Density	~1.046 g/cm <sup>3</sup> at 25°C	[2][4]
Solubility	Insoluble in water; soluble in ethanol, ether, and essential oils.	[2][4]

## Toxicological Data

The toxicological profile of **ethyl cinnamate** suggests low acute toxicity. However, some sources indicate it may be harmful if swallowed and can cause skin and eye irritation.[5][8]

Toxicity Endpoint	Species	Route	Value	Source
LD50	Rat	Oral	4,000 mg/kg	[9][10][11]
LD50	Mouse	Oral	4,000 mg/kg	[2][12]
LD50	Rabbit	Dermal	>5,000 mg/kg	[2][9][10][11]

Carcinogenicity, Mutagenicity, and Reproductive Toxicity:

- Carcinogenicity: **Ethyl cinnamate** is not listed as a carcinogen by ACGIH, IARC, NTP, or OSHA.[2][5][11][13]

- Germ Cell Mutagenicity: No data available to classify.[\[3\]](#)[\[9\]](#)[\[10\]](#)
- Reproductive Toxicity: No data available to classify.[\[10\]](#)

## Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **ethyl cinnamate** are not extensively published. However, standardized OECD guidelines are typically followed for such assessments.

### Acute Oral Toxicity (OECD 423)

This method is designed to assess the acute toxic class of a substance.[\[14\]](#)

- Test Animals: Typically, female rats are used.[\[14\]](#)
- Housing and Fasting: Animals are housed in standard conditions with a 12-hour light/dark cycle.[\[14\]](#) Food is withheld overnight before dosing.[\[14\]](#)
- Dosing: The test substance is administered orally by gavage in a stepwise procedure.[\[14\]](#) The starting dose is selected from a series of fixed levels (e.g., 5, 50, 300, 2000 mg/kg).[\[14\]](#)
- Observation: Animals are observed for mortality and clinical signs for up to 14 days.[\[14\]](#) Body weight is recorded weekly.[\[14\]](#)
- Endpoint: The absence or presence of mortality at a given step determines the next dose level. The results allow for classification of the substance according to the Globally Harmonised System (GHS).[\[14\]](#)

### Acute Dermal Toxicity (Based on OECD 402)

This test assesses the potential for a substance to cause toxicity through dermal exposure.

- Test Animals: The albino rabbit is the preferred species.
- Preparation: The fur on the dorsal area of the animal is clipped 24 hours before the test.
- Application: The test substance is applied uniformly over a shaved area of approximately 10% of the body surface for 24 hours.

- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days. Body weight is recorded weekly, and any skin lesions are noted.
- Endpoint: The LD50 is calculated based on the mortality observed at different dose levels.

## Skin Irritation/Corrosion (OECD 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.[\[15\]](#)[\[16\]](#)

- Test Animals: Albino rabbits are typically used.[\[15\]](#)
- Application: A single dose of 0.5 mL (for liquids) or 0.5 g (for solids) is applied to a small area of the skin under a semi-occlusive patch for 4 hours.[\[15\]](#)[\[16\]](#)
- Observation: The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.[\[17\]](#) Observations may continue for up to 14 days to assess the reversibility of any effects.[\[15\]](#)
- Endpoint: The severity of skin reactions is scored. The substance is classified based on the mean scores for erythema and edema.[\[17\]](#)

## Eye Irritation/Corrosion (OECD 405)

This test assesses the potential of a substance to cause eye irritation or damage.[\[13\]](#)[\[18\]](#)

- Test Animals: Albino rabbits are the preferred species.[\[13\]](#)
- Application: A single dose of the test substance is applied into the conjunctival sac of one eye.[\[13\]](#) The other eye serves as a control.[\[13\]](#)
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for effects on the cornea, iris, and conjunctiva.[\[13\]](#)[\[19\]](#) The observation period can be extended up to 21 days to evaluate the reversibility of lesions.[\[19\]](#)
- Endpoint: Lesions are scored, and the substance is classified based on the severity and reversibility of the ocular reactions.[\[13\]](#)

## Skin Sensitization (OECD 406)

This test determines the potential of a substance to cause skin sensitization.[8][20]

- Test Animals: The guinea pig is the animal of choice.[12]
- Induction Phase: The test animals are initially exposed to the test substance through intradermal injection and/or epidermal application.[8][12]
- Challenge Phase: After a rest period of 10-14 days, the animals are exposed to a challenge dose of the substance.[8][12]
- Observation: The skin reactions at the challenge site are observed and graded.
- Endpoint: The incidence and severity of skin reactions in the test group are compared to a control group to determine the sensitization potential.[12]

## In Vitro Mammalian Chromosomal Aberration Test (OECD 473)

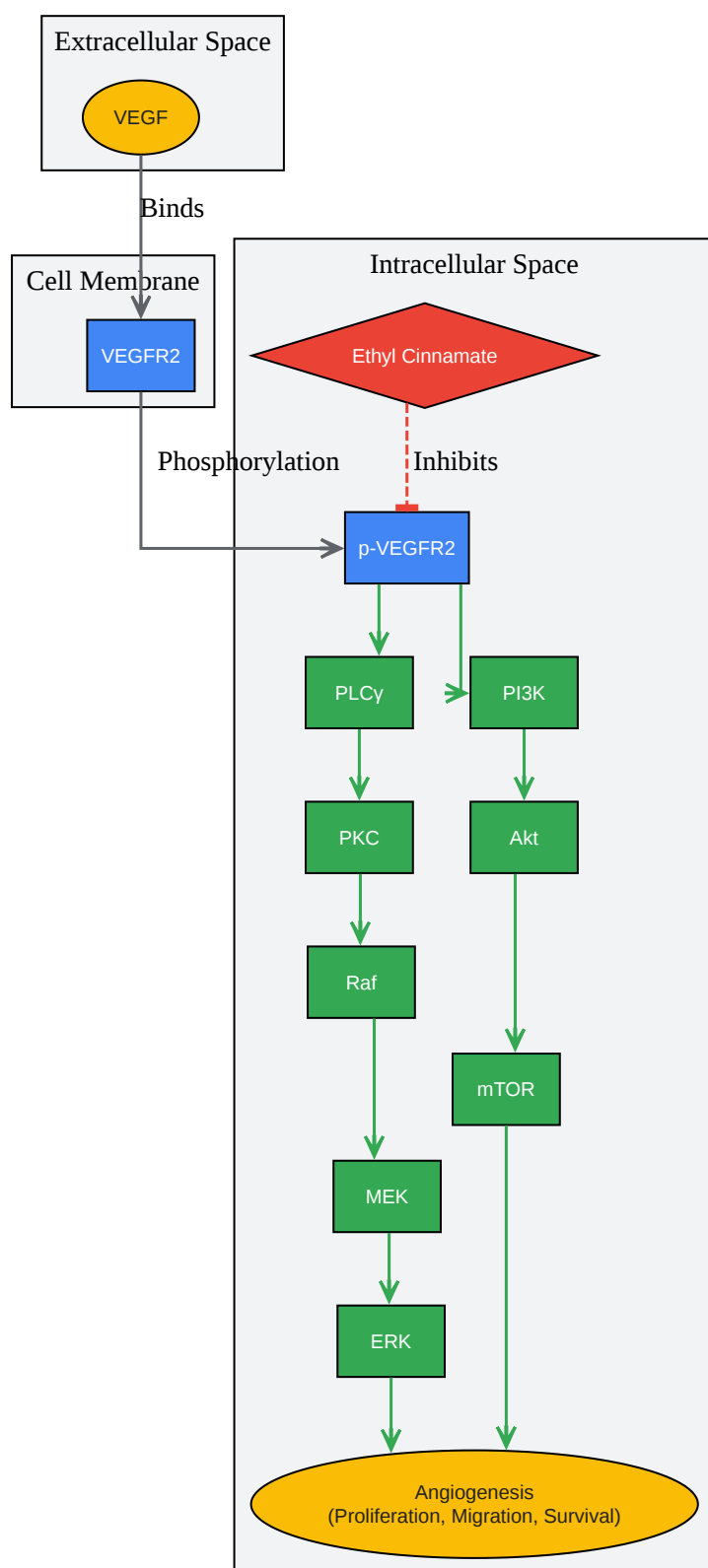
This test identifies substances that cause structural chromosome aberrations in cultured mammalian cells.[1][21][22]

- Cell Cultures: Established cell lines (e.g., Chinese Hamster Ovary - CHO cells) or primary cell cultures are used.[1][21]
- Exposure: Cell cultures are exposed to at least three concentrations of the test substance, with and without metabolic activation.[21]
- Metaphase Arrest: After exposure, cells are treated with a metaphase-arresting substance. [21]
- Analysis: Chromosomes are examined microscopically for structural aberrations.[21]
- Endpoint: A substance is considered positive if it induces a statistically significant, dose-dependent increase in chromosomal aberrations.[23]

## Signaling Pathways and Experimental Workflows

### VEGFR2 Signaling Pathway Inhibition

Recent studies suggest that **ethyl cinnamate** may exert anti-angiogenic effects by attenuating the Vascular Endothelial Growth Factor Receptor 2 (VEGFR2) signaling pathway.<sup>[9]</sup> This pathway is crucial for endothelial cell proliferation, migration, and survival, which are key processes in angiogenesis.<sup>[24]</sup> **Ethyl cinnamate** has been shown to inhibit the phosphorylation of VEGFR2 and its downstream signaling components.<sup>[9]</sup>

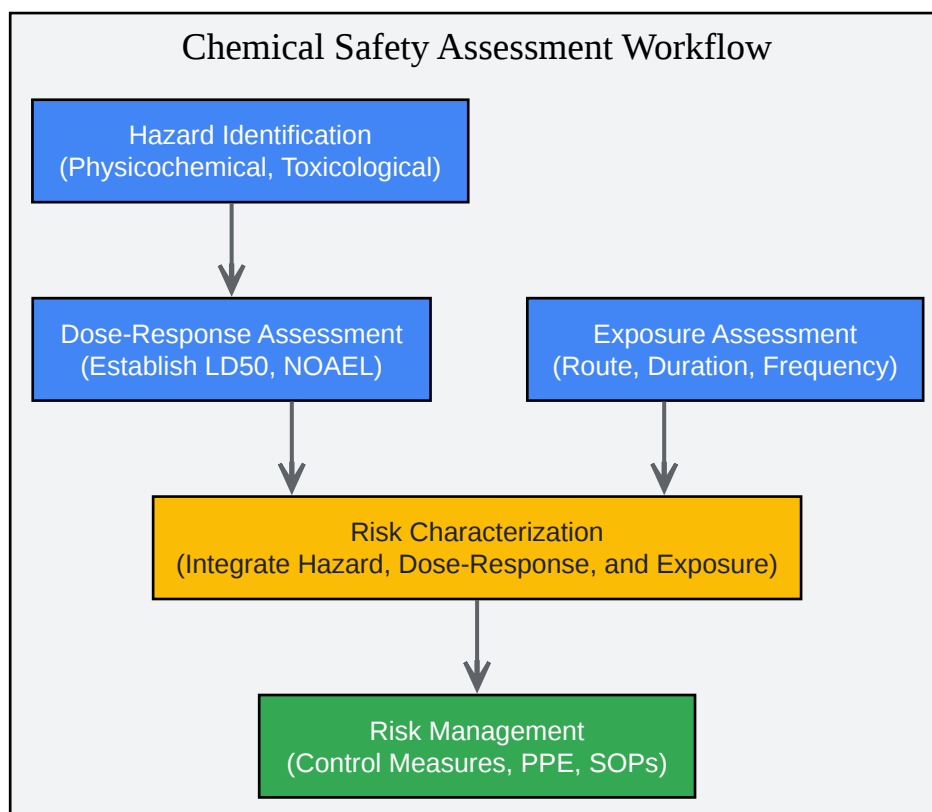


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Caption: **Ethyl Cinnamate's** inhibition of VEGFR2 signaling.

## General Chemical Safety Assessment Workflow

The safety assessment of a chemical like **ethyl cinnamate** follows a structured workflow to identify hazards and determine risks.



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Caption: General workflow for chemical safety assessment.

## Handling and Safety Guidelines

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[2]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[2]
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[2] In a well-ventilated area,



respiratory protection may not be required under normal use.[6]

## Handling

- Wash thoroughly after handling.[2]
- Use only in a well-ventilated area.[2]
- Avoid contact with eyes, skin, and clothing.[2]
- Avoid ingestion and inhalation.[2]

## Storage

- Keep container tightly closed when not in use.[2][9]
- Store in a cool, dry, well-ventilated area away from incompatible substances.[2][9]
- Incompatible materials include acids, bases, oxidizing agents, and reducing agents.[2][9][10]

## First Aid Measures

- In case of eye contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[2]
- In case of skin contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists.[2]
- If inhaled: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[2]
- If swallowed: Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.[2][9]

## Spills and Disposal

- Spills/Leaks: Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[2] Provide ventilation.[2]

- Disposal: Dispose of waste in accordance with local, regional, and national regulations.[24]  
Do not let the product enter drains.[9]

## Fire Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, chemical foam, or alcohol-resistant foam.[2][9]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[2] Hazardous decomposition products include carbon monoxide and carbon dioxide.[2][9][10]
- Protective Equipment: Wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[2]

This guide is intended for informational purposes for trained professionals. Always refer to the specific Safety Data Sheet (SDS) for the most current and detailed information before handling **ethyl cinnamate**.

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